

Protocol for Creating a Stock Solution of Fenazaquin-D13

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Compound of Interest

Compound Name: Fenazaquin-D13

Cat. No.: B15556661

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This document provides a detailed protocol for the preparation of a stock solution of **Fenazaquin-D13**, a deuterated internal standard for the pesticide Fenazaquin. This guide is intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Introduction

Fenazaquin is a quinazoline-based acaricide and insecticide that functions by inhibiting the mitochondrial electron transport chain at Complex I.^{[1][2][3]} **Fenazaquin-D13** is a stable isotope-labeled version of Fenazaquin, which is commonly used as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), to ensure accuracy and precision. Proper preparation of a stock solution is the first critical step for reliable experimental results.

Physicochemical Data and Safety Information

A summary of the relevant quantitative data for **Fenazaquin-D13** is provided in the table below. Note that as a deuterated analog, the physicochemical properties are very similar to the unlabeled Fenazaquin, with the primary difference being the molecular weight.

Table 1: Physicochemical Properties of Fenazaquin and **Fenazaquin-D13**

Property	Fenazaquin	Fenazaquin-D13	Data Source
Molecular Formula	C ₂₀ H ₂₂ N ₂ O	C ₂₀ H ₉ D ₁₃ N ₂ O	[1][4]
Molecular Weight (g/mol)	306.40	319.48 (calculated)	[1]
Appearance	Colorless to white/tan crystalline solid	Assumed to be a solid	[1][2]
Solubility	Highly soluble in many organic solvents such as acetone, acetonitrile, chloroform, and dichloromethane.[1][5] Low aqueous solubility.[5]	Expected to have similar high solubility in organic solvents.	[1][5]

Safety Precautions:

Fenazaquin is toxic if swallowed and harmful if inhaled. It is also very toxic to aquatic life with long-lasting effects. It is crucial to handle **Fenazaquin-D13** with appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. All handling of the solid compound and concentrated solutions should be performed in a well-ventilated fume hood. Refer to the Safety Data Sheet (SDS) for complete safety information.

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol details the steps to prepare a 1 mg/mL (1000 µg/mL) stock solution of **Fenazaquin-D13** in a suitable organic solvent. Acetonitrile is recommended due to its high volatility, which is advantageous for subsequent sample preparation steps, and its compatibility with common analytical instrumentation.

Materials:

- **Fenazaquin-D13** (solid)

- Acetonitrile (HPLC or pesticide grade)
- Analytical balance (readable to at least 0.01 mg)
- 10 mL volumetric flask (Class A)
- Spatula
- Weighing paper or boat
- Glass Pasteur pipette or syringe
- Amber glass vial with a PTFE-lined cap for storage
- Vortex mixer
- Ultrasonic bath

Procedure:

- Preparation: Ensure all glassware is clean and dry. The volumetric flask should be calibrated (Class A) to ensure accuracy.
- Weighing: Tare the analytical balance with a clean weighing boat. Carefully weigh out approximately 10 mg of **Fenazaquin-D13**. Record the exact weight.
- Dissolution: Quantitatively transfer the weighed **Fenazaquin-D13** to the 10 mL volumetric flask. This can be done by carefully tapping the weighing boat or by using a small, clean spatula.
- Solvent Addition: Add a small amount of acetonitrile (approximately 5 mL) to the volumetric flask. Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or an ultrasonic bath to ensure complete dissolution.
- Bringing to Volume: Once the solid is completely dissolved, add acetonitrile to the volumetric flask until the bottom of the meniscus is level with the calibration mark. Use a Pasteur pipette or syringe for the final addition to avoid overshooting the mark.

- Homogenization: Cap the volumetric flask and invert it several times (at least 10-15 times) to ensure the solution is homogeneous.
- Storage: Transfer the prepared stock solution to a labeled amber glass vial with a PTFE-lined cap. The label should include the compound name (**Fenazaquin-D13**), concentration, solvent, preparation date, and the initials of the preparer.
- Storage Conditions: Store the stock solution in a refrigerator at 2-8°C to minimize solvent evaporation and potential degradation.

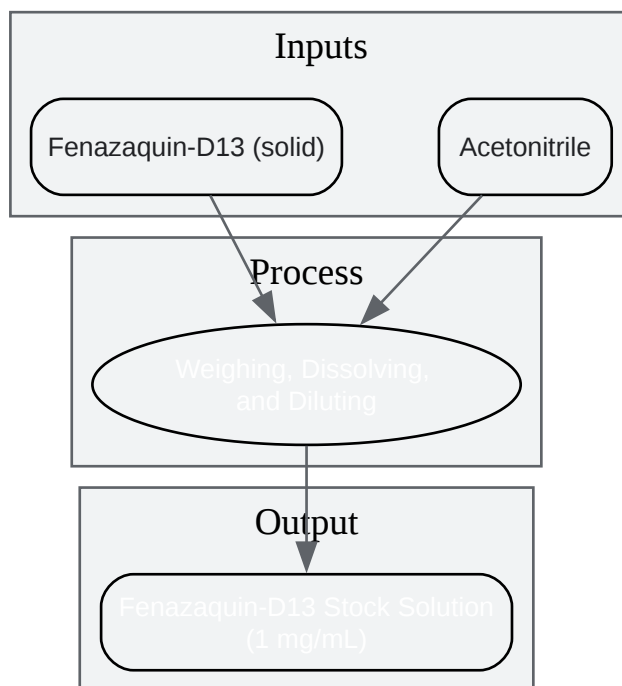
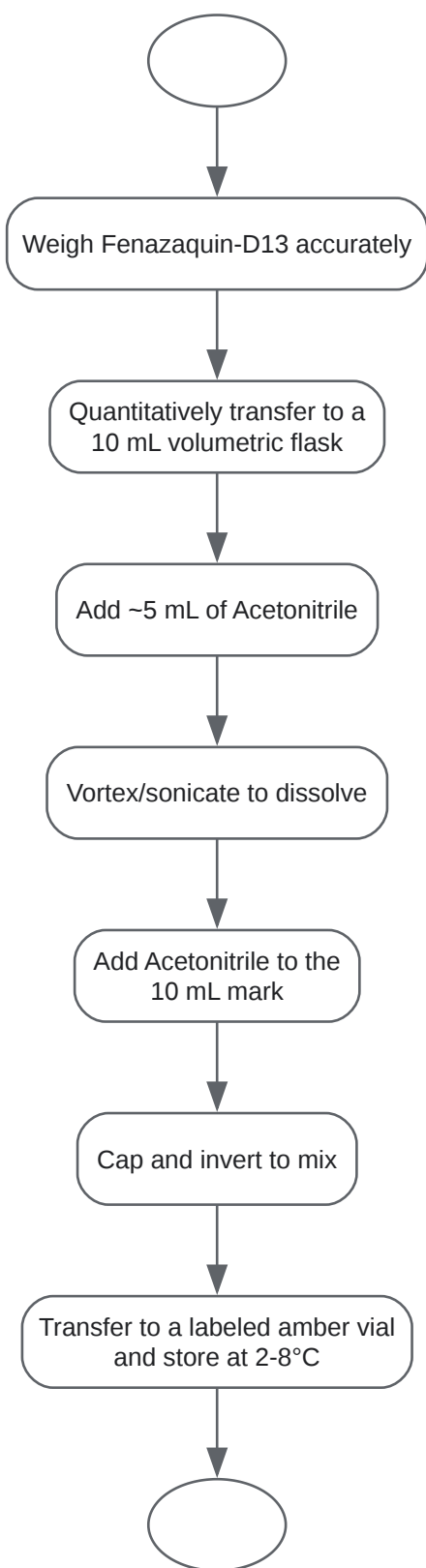
Calculation of the Exact Concentration:

The exact concentration of the stock solution should be calculated based on the actual weight of **Fenazaquin-D13** used.

- Formula: $\text{Concentration (mg/mL)} = \text{Weight of Fenazaquin-D13 (mg)} / \text{Volume of solvent (mL)}$
- Example: If 10.5 mg of **Fenazaquin-D13** was weighed and dissolved in 10 mL of acetonitrile, the concentration would be 1.05 mg/mL.

Diagrams

Diagram 1: Experimental Workflow for Stock Solution Preparation



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References

- 1. Fenazaquin | C₂₀H₂₂N₂O | CID 86356 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fao.org [fao.org]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. Fenazaquin-D13 | TRC-F245744-200MG | LGC Standards [lgcstandards.com]
- 5. Fenazaquin (Ref: DE 436) [sitem.herts.ac.uk]
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